

GSK180 and Tryptophan Metabolism: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Gsk180

Cat. No.: B15615660

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of **GSK180**, a potent and selective inhibitor of Kynurenine-3-monooxygenase (KMO), a critical enzyme in the tryptophan metabolism pathway. **GSK180** serves as an invaluable tool for investigating the therapeutic potential of KMO inhibition in a variety of disease models, particularly those with an inflammatory component. This document details the mechanism of action of **GSK180**, presents quantitative data on its inhibitory activity, outlines key experimental protocols for its characterization, and visualizes its impact on the kynurenine pathway and associated experimental workflows.

Core Mechanism of Action

GSK180 is a selective, competitive, and potent inhibitor of Kynurenine-3-monooxygenase (KMO), a flavin-dependent enzyme located on the outer mitochondrial membrane.^[1] KMO is a pivotal enzyme in the kynurenine pathway, which is the primary route for tryptophan catabolism in mammals.^{[2][3]} This pathway is integral to immune regulation and the production of neuroactive and immunomodulatory metabolites.^{[1][4]}

KMO catalyzes the hydroxylation of L-kynurenine to 3-hydroxykynurenine (3-HK).[1][2] The inhibition of KMO by **GSK180** is competitive with respect to the enzyme's natural substrate, L-kynurenine.[2][5] By blocking KMO, **GSK180** effectively redirects the kynurenine pathway. This inhibition leads to a decrease in the production of downstream metabolites, including the potentially neurotoxic 3-HK and quinolinic acid (QUIN).[2][6][7] Concurrently, the inhibition causes an accumulation of the upstream substrate, kynurenine.[2] This accumulated kynurenine can then be metabolized by kynurenine aminotransferases (KATs) to form kynurenic acid (KYNA), a metabolite with known neuroprotective properties.[2][7]

The modulation of this pathway by **GSK180** has demonstrated therapeutic potential in conditions associated with inflammation and altered tryptophan metabolism, such as acute pancreatitis.[1][2][8]

Quantitative Data

The inhibitory potency of **GSK180** has been characterized across various in vitro and in vivo systems.

Table 1: In Vitro Inhibitory Activity of GSK180

Assay System	Target	Species	IC50	Reference
Biochemical Assay	KMO	Human	~6 nM	[9][10]
Cell-Based Assay	KMO	(unspecified)	2 µM	[6]
Cell-Based Assay	Endogenous KMO	Primary Human Hepatocytes	2.6 µM	[5][6][10]
Cell-Based Assay	KMO	Rat	7 µM	[9][10]

Table 2: In Vivo Pharmacodynamic Effects of GSK180 in a Rat Model

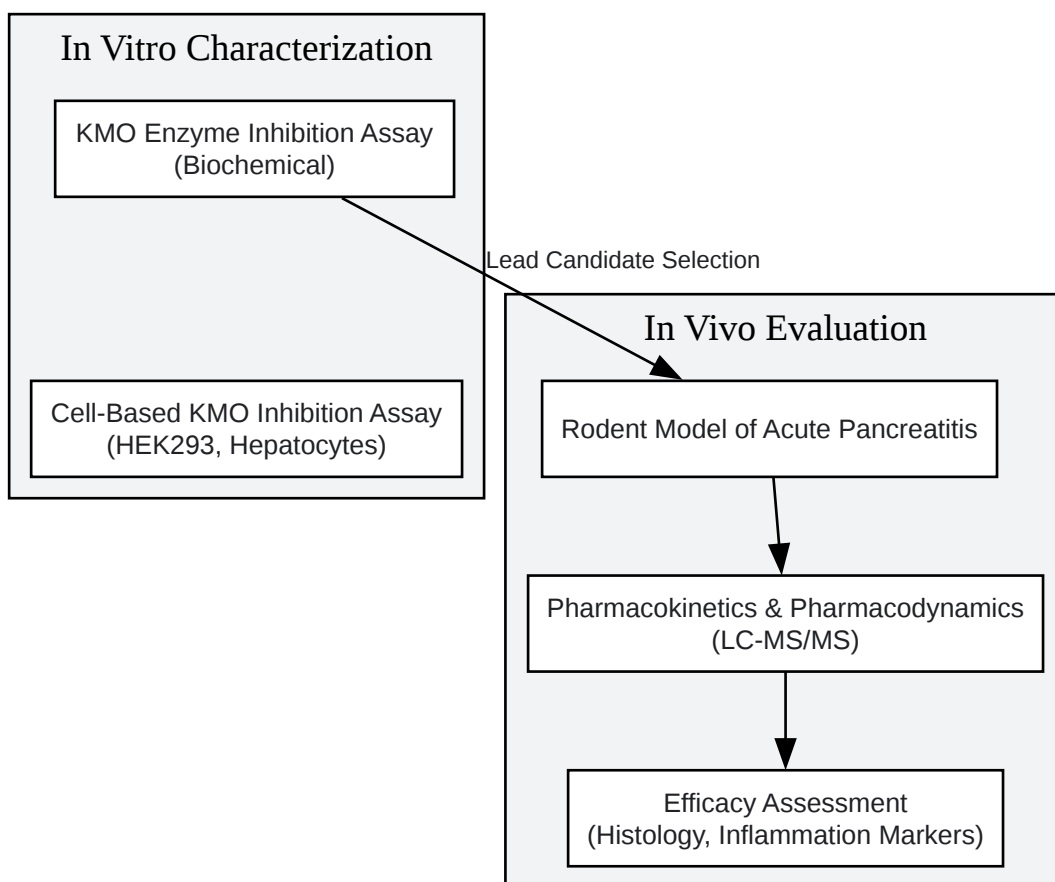
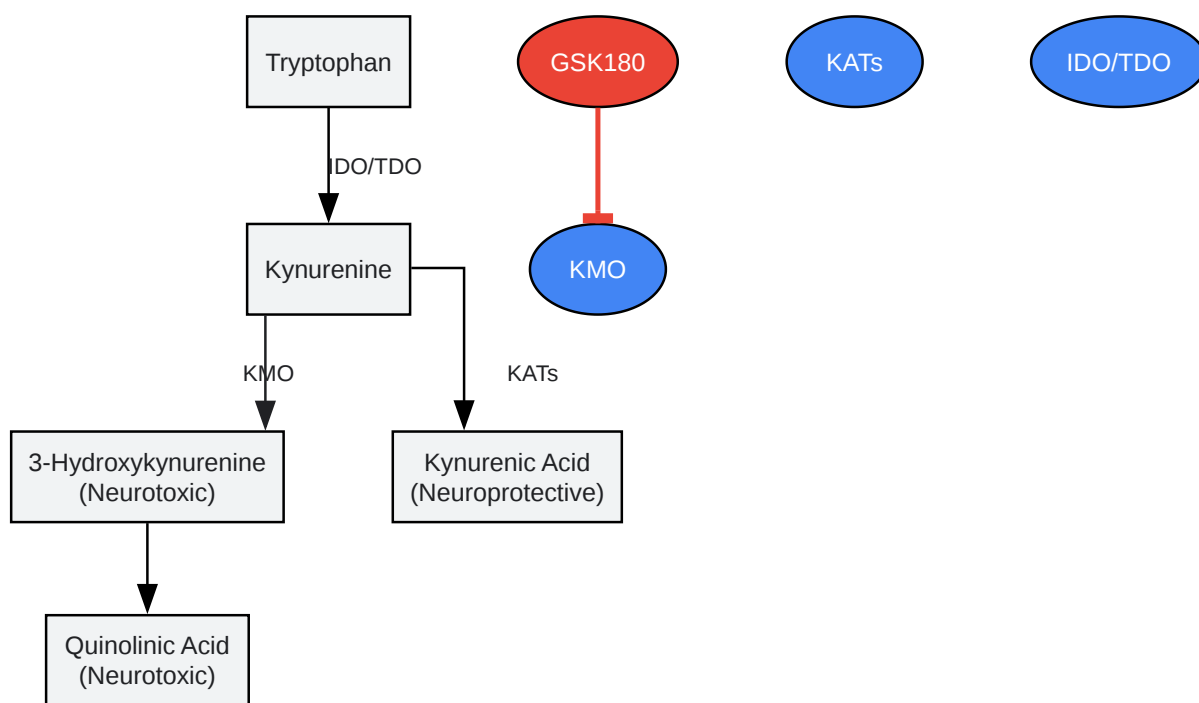
Following a single intravenous bolus of **GSK180**, rapid and significant changes in plasma concentrations of kynurenine and kynurenic acid were observed.

Time Post-Dose (hours)	Plasma Kynurenine (μM)	Plasma Kynurenic Acid (μM)	Reference
0	~1.5	~0.05	[6]
0.5	~10	~0.4	[6]
1	~12	~0.5	[6]
2	~10	~0.4	[6]
4	~4	~0.2	[6]
8	~2	~0.1	[6]

Note: The data in this table are estimations derived from graphical representations in the cited literature.[6]

Signaling and Metabolic Pathways

The primary effect of **GSK180** is the direct inhibition of the KMO enzyme within the kynurenine pathway of tryptophan metabolism. This leads to a redirection of kynurenine metabolism, away from the production of 3-HK and towards the formation of KYNA.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. Kynurenine Pathway of Tryptophan Metabolism: Regulatory and Functional Aspects - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. immune-system-research.com \[immune-system-research.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. Kynurenine—3—monooxygenase inhibition prevents multiple organ failure in rodent models of acute pancreatitis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. medchemexpress.com \[medchemexpress.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [GSK180 and Tryptophan Metabolism: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615660/docs#gsk180-and-tryptophan-metabolism-a-technical-guide\]](https://www.benchchem.com/product/b15615660/docs#gsk180-and-tryptophan-metabolism-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)